Foundational Analysis: Physicochemical Properties and Molecular Formula Determination

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Fluoro-1,4-oxazepane hydrochloride*
Cat. No.:	*B13511230*

Get Quote

Before delving into complex spectroscopic analysis, a foundational understanding of the compound's basic properties is established. For **6-Fluoro-1,4-oxazepane hydrochloride**, this begins with high-resolution mass spectrometry (HRMS) to unequivocally determine its elemental composition.

High-Resolution Mass Spectrometry (HRMS)

Expertise & Experience: Unlike nominal mass spectrometry, HRMS provides mass accuracy to within a few parts per million (ppm). This precision is critical for distinguishing between elemental compositions that may be isobaric at lower resolutions. For a novel compound, HRMS is the first line of evidence to validate its synthesis and provide the molecular formula, which is the cornerstone of all subsequent structural analysis.

Experimental Protocol: HRMS Analysis

- Sample Preparation: Dissolve 1-2 mg of **6-Fluoro-1,4-oxazepane hydrochloride** in a suitable solvent (e.g., methanol or acetonitrile/water mixture) to a final concentration of approximately 100-200 ng/mL.

© 2026 BenchChem. All rights reserved.

- Instrumentation: Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Operate in positive ion mode (ESI+) to detect the protonated molecule $[M+H]^+$. The hydrochloride salt will readily dissociate in solution, and the free amine will be protonated.
- Data Acquisition: Acquire data over a mass range of m/z 50-500. The instrument should be calibrated immediately prior to analysis using a known standard to ensure high mass accuracy.
- Data Analysis: Identify the monoisotopic mass of the most abundant ion peak and use the instrument's software to calculate the elemental composition based on the exact mass.[5]

Data Presentation: HRMS Results

Parameter	Observed Value	Theoretical Value	Mass Error (ppm)	Deduced Formula
$[M+H]^+$	134.0874	134.0879	-3.7	$C_5H_{11}FNO^+$

This data confirms the molecular formula of the free base as $C_5H_{10}FNO$.

Functional Group Identification: Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR spectroscopy is a rapid and non-destructive technique used to identify the presence of specific functional groups based on their characteristic vibrational frequencies.[6] For **6-Fluoro-1,4-oxazepane hydrochloride**, we expect to see vibrations corresponding to N-H stretching (from the protonated amine), C-H stretching, C-O stretching, and the critical C-F bond.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid **6-Fluoro-1,4-oxazepane hydrochloride** powder directly onto the ATR crystal. No further preparation is needed.

© 2026 BenchChem. All rights reserved.

- Data Acquisition: Record the spectrum from 4000 to 400 cm^{-1}.
- Background Correction: Perform a background scan of the empty ATR crystal prior to the sample scan to subtract atmospheric CO_2 and H_2O signals.
- Data Analysis: Identify and assign major absorption bands to their corresponding functional groups.

Data Presentation: Key FTIR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~2700-3000	Strong, Broad	N-H stretch (secondary ammonium salt)
2850-2960	Medium	Aliphatic C-H stretch
1050-1150	Strong	C-O-C stretch (ether)
1000-1100	Strong	C-F stretch

The Core of Elucidation: Multinuclear NMR Spectroscopy

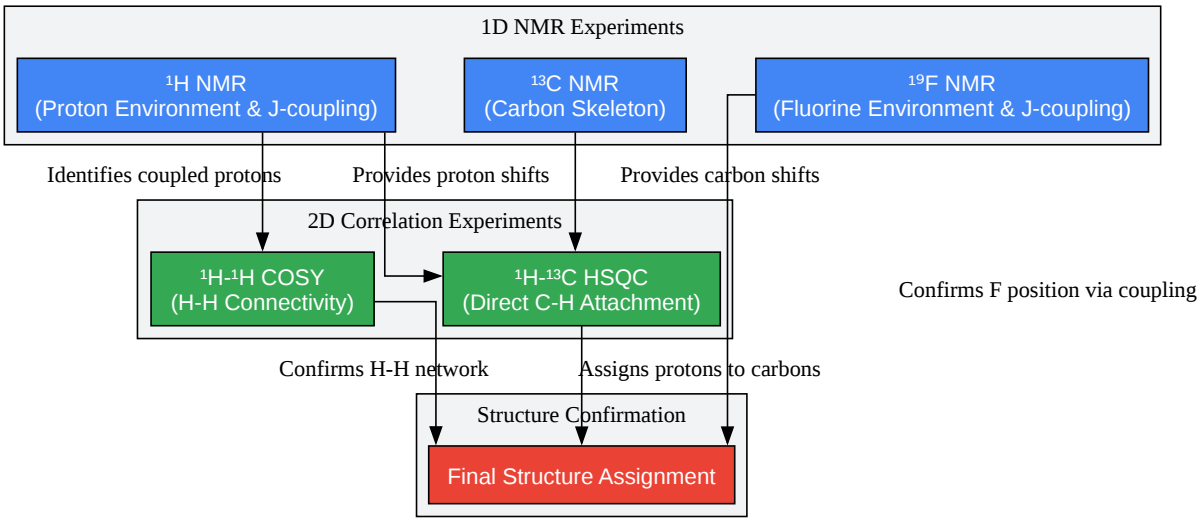
Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework and the connectivity of atoms in a molecule.[7] For a fluorinated compound, a multinuclear approach (^{1}H, ^{13}C, and ^{19}F) is not just beneficial, but essential.

Trustworthiness: The self-validating nature of NMR comes from the correlation of data across multiple, independent experiments. For example, the coupling observed between a proton and a fluorine atom in the ^{1}H NMR spectrum must correspond to a coupling between that fluorine and proton in the ^{19}F NMR spectrum. Two-dimensional (2D) experiments like COSY and HSQC further lock down these assignments, creating a web of interconnected evidence that leaves no room for ambiguity.

Logical Workflow for NMR Analysis

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the logical workflow for a comprehensive NMR-based structure elucidation.



Click to download full resolution via product page

Caption: Logical workflow for NMR-based structure elucidation.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve ~10 mg of **6-Fluoro-1,4-oxazepane hydrochloride** in 0.6 mL of a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR: Acquire a standard proton spectrum.
- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. A DEPT-135 experiment can be run to differentiate between CH/CH_3 and CH_2 signals.

© 2026 BenchChem. All rights reserved.

- ^{19}F NMR: Acquire a proton-decoupled fluorine spectrum.
- 2D COSY: Acquire a ^{1}H-^{1}H Correlation Spectroscopy experiment to identify proton-proton coupling networks.
- 2D HSQC: Acquire a ^{1}H-^{13}C Heteronuclear Single Quantum Coherence experiment to correlate protons directly to the carbons they are attached to.

Data Presentation: Predicted NMR Data

Note: The following data is a realistic prediction based on established principles of NMR spectroscopy.

^{1}H NMR (400 MHz, D_2O)

Position	Chemical Shift (δ, ppm)	Multiplicity	J (Hz)	Integration	Assignment
H-6	5.10	dtm	$^{1}J(H,F)$ = 48.0, $^{3}J(H,H)$ = 7.2, 3.5	1H	-CHF-
H-5, H-7	3.80 - 4.20	m	-	4H	$-CH_2-N^+-$ and $-CH_2-O-$
H-2, H-3	3.20 - 3.60	m	-	4H	$-CH_2-N^+-$ and $-CH_2-O-$

^{13}C NMR (100 MHz, D_2O)

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)	Multiplicity	J(C,F) (Hz)	Assignment
C-6	95.5	d	$^{1}J(C,F) = 180.0$	-CHF-
C-5, C-7	70-75	d	$^{2}J(C,F) = 22.0$	-CH_2-O- and -CH_2-N^+-
C-2, C-3	45-50	d	$^{3}J(C,F) = 7.0$	-CH_2-N^+- and -CH_2-O-

^{19}F NMR (376 MHz, D_2O)

Chemical Shift (δ, ppm)	Multiplicity	J(F,H) (Hz)	Assignment
-185.0	dtm	$^{1}J(F,H) = 48.0$, $^{3}J(F,H) = 25.0$	-CHF-

Expertise & Experience:

- ^{1}H NMR: The proton on the same carbon as the fluorine (H-6) is expected to be significantly downfield and show a large one-bond coupling constant ($^{1}J(H,F)$) of ~48 Hz.[8]
- ^{13}C NMR: The carbon directly attached to the fluorine (C-6) will appear as a doublet with a very large one-bond coupling constant ($^{1}J(C,F) \approx 180$ Hz). The adjacent carbons (C-5, C-7) will also show smaller two-bond couplings ($^{2}J(C,F)$).[9]
- ^{19}F NMR: This is a highly specific technique for fluorinated compounds.[10][11] The single fluorine environment will produce one signal, which will be split by the adjacent protons, confirming its location.

Definitive Proof: Single-Crystal X-ray Crystallography

Expertise & Experience: While the combination of HRMS and multinuclear NMR provides an exceptionally strong case for the proposed structure, single-crystal X-ray crystallography

© 2026 BenchChem. All rights reserved.

provides the ultimate, unambiguous proof.[2][12] This technique determines the precise three-dimensional arrangement of atoms in a crystal lattice, confirming connectivity, stereochemistry, and conformation.[13]

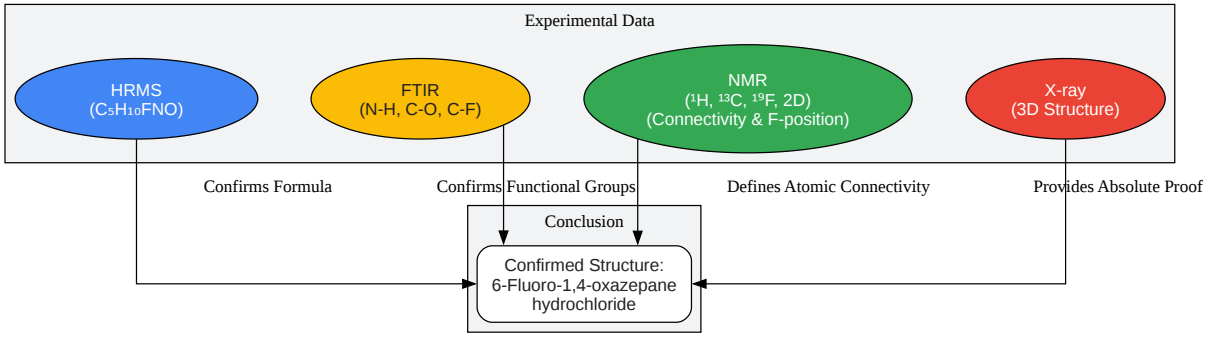
Experimental Protocol: X-ray Crystallography

- Crystal Growth: Grow a single crystal of high quality. This is often the most challenging step. A common method is slow evaporation of a saturated solution of the compound in a suitable solvent system (e.g., ethanol/ether).
- Crystal Mounting: Mount a suitable crystal (typically <0.5 mm in any dimension) on a goniometer head.
- Data Collection: Place the goniometer on an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the resulting diffraction pattern is collected on a detector as the crystal is rotated.[14]
- Structure Solution and Refinement: The diffraction data is processed to generate an electron density map. From this map, the positions of the atoms are determined (structure solution) and then optimized to best fit the experimental data (structure refinement).

Data Integration and Final Confirmation

The final step is to synthesize all collected data into a cohesive and self-validating conclusion.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Integration of multiple analytical techniques for final structure confirmation.

The HRMS data provides the exact molecular formula. FTIR confirms the presence of the key functional groups. The comprehensive NMR data (^{1}H, ^{13}C, ^{19}F, and 2D correlations) interlocks to define the precise connectivity of the atoms, placing the fluorine atom at the C-6 position. Finally, the successful acquisition of a crystal structure provides an unequivocal 3D model of the molecule, validating all conclusions drawn from the spectroscopic data. This rigorous, multi-technique approach ensures the highest level of confidence in the final structural assignment.

References

- Mishra, A., & Suryaprakash, N. (2017). Fluorinated Heterocyclic Compounds: Research Guide & Papers. Structural and Chemical Analysis of Organic and Inorganic Compounds.
- Loughborough University Research Repository. (2017). Synthesis of fluorinated heterocyclic compounds and study of their interaction with DNA.
- Beilstein Journals. (2013). Stereoselectively fluorinated N-heterocycles: a brief survey.
- ResearchGate. (2025). Fluorinated Heterocycles.
- ChemRxiv. (2025). Scalable Synthesis of 6-Functionalized 1,4-Oxazepanes.

© 2026 BenchChem. All rights reserved.

- The Royal Society of Chemistry. (n.d.). Base-Promoted Synthesis of Multisubstituted Benzo[b]oxazepines. Available at:

- Magritek. (n.d.). The application of 19F NMR spectroscopy for the analysis of fluorinated new psychoactive substances (NPS).
- Analytical Methods (RSC Publishing). (n.d.). 19F and 1H quantitative-NMR spectroscopic analysis of fluorinated third-generation synthetic cannabinoids.
- Nanalysis Corp. (n.d.). Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR Spectroscopy.
- Springer. (n.d.). Recent applications of quantitative analytical FTIR spectroscopy in pharmaceutical, biomedical, and clinical fields.
- RJPT. (2025). Crystals, Crystallization and X-ray Techniques: Pharmaceutical Application.
- Semantic Scholar. (2019). 19F and 1H quantitative-NMR spectroscopic analysis of fluorinated third-generation synthetic cannabinoids.
- University of Wisconsin. (2020). NMR Spectroscopy.
- MDPI. (2016). Synthesis, Spectroscopic, X-ray Diffraction and DFT Studies of Novel Benzimidazole Fused-1,4-Oxazepines.
- Benchchem. (n.d.). (R)-1,4-oxazepan-6-ol.
- European Journal of Modern Medicine and Practice. (2024). Preparation and Characterization of Some 1,3-Oxazepane -7,4-Dione Derivatives and Evaluation of their Biological Activity.
- PubMed. (2014). Synthesis and evaluation of 1-cyclopropyl-6-fluoro-1,4-dihydro-4-oxo-7-(4-(2-(4-substitutedpiperazin-1-yl)acetyl)piperazin-1-yl)quinoline-3-carboxylic acid derivatives as anti-tubercular and antibacterial agents.
- PMC. (2023). Enantioenriched 1,4-Benzoxazepines via Chiral Brønsted Acid-Catalyzed Enantioselective Desymmetrization of 3-Substituted Oxetanes.

- ResearchGate. (2025). Synthesis of condensed dibenzo[b,f]pyrimido[1,6-d]oxazepines based on Biginelli products. Available at:

- Chemistry LibreTexts. (2022). X-ray Crystallography.
- ResearchGate. (n.d.). 6-Fluoro-4-oxochroman-2-carboxylic acid.

- Research Repository. (2022). Structural reassignment of a dibenz[b,f]oxazepin-11(10H)- one with potent antigiardial activity. Available at:

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. (R)-1,4-oxazepan-6-ol | 1022915-33-8 | Benchchem [benchchem.com]
- 3. BJOC - Stereoselectively fluorinated N-heterocycles: a brief survey [beilstein-journals.org]
- 4. researchgate.net [researchgate.net]
- 5. Enantioenriched 1,4-Benzoxazepines via Chiral Brønsted Acid-Catalyzed Enantioselective Desymmetrization of 3-Substituted Oxetanes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. d-nb.info [d-nb.info]
- 7. nmr.oxinst.com [nmr.oxinst.com]
- 8. papersflow.ai [papersflow.ai]
- 9. organicchemistrydata.org [organicchemistrydata.org]
- 10. 325. The application of 19F NMR spectroscopy for the analysis of fluorinated new psychoactive substances (NPS) - Magritek [magritek.com]
- 11. 19F and 1H quantitative-NMR spectroscopic analysis of fluorinated third-generation synthetic cannabinoids - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 12. rjptonline.org [rjptonline.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Foundational Analysis: Physicochemical Properties and Molecular Formula Determination]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13511230/docs#foundational-analysis-physicochemical-properties-and-molecular-formula-determination]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.